

(R)-4-Chloro-3-hydroxybutyronitrile physical properties

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Compound of Interest

Compound Name: (R)-4-Chloro-3-hydroxybutyronitrile

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An In-Depth Technical Guide to the Physical Properties of (R)-4-Chloro-3-hydroxybutyronitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-4-Chloro-3-hydroxybutyronitrile is a valuable chiral building block in organic synthesis, primarily due to its multiple reactive functional groups—a chlorine atom, a hydroxyl group, and a nitrile group—and a stereogenic center. This specific arrangement allows for its use in the construction of complex chiral molecules, which are crucial in the development of effective therapeutic agents. The (R)-enantiomer is particularly instrumental in the synthesis of L-carnitine and its derivatives, compounds vital for fatty acid metabolism. A thorough understanding of its physical properties is essential for its application in process development, quality control, and chemical synthesis.

Core Physical and Chemical Properties

The physical properties of **(R)-4-Chloro-3-hydroxybutyronitrile** have been well-documented across various chemical suppliers and databases. This data is crucial for handling, storage, and reaction setup.

Property	Value	Conditions	Source(s)
CAS Number	84367-31-7	N/A	[1][2][3]
Molecular Formula	C ₄ H ₆ ClNO	N/A	[1][3]
Molecular Weight	119.55 g/mol	N/A	[1][2][3]
Appearance	Colorless or slightly yellow clear liquid	Room Temperature	[3]
Density	~1.250 g/mL	at 20 °C	[2]
1.25 g/cm ³	N/A	[1][3]	
1.257 g/cm ³	at 15 °C	[4]	
Boiling Point	~110 °C	@ 1 mmHg	
76 - 80 °C	@ 0.1 torr	[4]	[2][3]
Refractive Index	~1.474	n ₂₀ /D	[2]
1.47	n ₂₀ /D	[3]	
1.4735	at 15 °C	[4]	
Optical Rotation	[α] ₂₅ /D +11.0°	neat	[2]
[α] ₂₀ /D +12 to +14°	neat	[3]	
Purity	≥ 96% to 97%	(GC)	
Flash Point	113 °C	closed cup	[1][2]
Storage	Store at Room Temperature or 10°C - 25°C	Sealed, dry	[1][3][5]

Experimental Protocols

The determination of the physical properties listed above requires standardized laboratory procedures. The following sections detail the general methodologies for these key experiments.

Density Measurement

The density of a liquid is its mass per unit volume. A straightforward and common method involves using a balance and a graduated cylinder.

- Apparatus: Analytical balance, graduated cylinder (e.g., 10 mL or 25 mL).
- Procedure:
 - Place the clean, dry graduated cylinder on the analytical balance and tare the mass to zero.^[3]
 - Carefully pour a specific volume of **(R)-4-Chloro-3-hydroxybutyronitrile** into the graduated cylinder (e.g., 5.0 mL). Record the exact volume, reading from the bottom of the meniscus.^[1]
 - Place the graduated cylinder containing the liquid back on the tared balance and record the mass.^[1]
 - Calculate the density by dividing the recorded mass (g) by the measured volume (mL).^[1]
 - The measurement should be performed at a controlled temperature, as density is temperature-dependent.

Boiling Point Determination at Reduced Pressure

Since **(R)-4-Chloro-3-hydroxybutyronitrile** is often distilled at reduced pressure to prevent decomposition, its boiling point is reported under vacuum. The Thiele tube method is suitable for small sample volumes.

- Apparatus: Thiele tube, heating oil, thermometer, a small test tube (Durham tube), a capillary tube (sealed at one end), Bunsen burner or hot plate.
- Procedure:
 - Add approximately 0.5 mL of the liquid sample into the small test tube.
 - Place the capillary tube into the liquid, with the open end down.^[6]

- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[6\]](#)
- Place the assembly into the Thiele tube filled with heating oil.[\[6\]](#)
- Gently heat the side arm of the Thiele tube. Initially, air will be expelled from the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, stop heating.
- As the apparatus cools, the stream of bubbles will slow and stop. The boiling point is the temperature at which the liquid just begins to be drawn up into the capillary tube.[\[6\]](#)
- Record the pressure of the vacuum system along with the temperature.

Optical Rotation Measurement

Optical rotation is a key property for chiral compounds and is measured using a polarimeter. It indicates the extent to which a substance rotates the plane of polarized light.

- Apparatus: Polarimeter, polarimeter sample tube (typically 1 dm), sodium D-line light source (589 nm).
- Procedure:
 - Calibrate the polarimeter by taking a blank reading with the empty, clean sample tube (for a neat liquid) to set the zero point.[\[7\]](#)[\[8\]](#)
 - Carefully fill the sample tube with **(R)-4-Chloro-3-hydroxybutyronitrile**, ensuring no air bubbles are present in the light path.[\[8\]](#)
 - Place the filled sample tube into the polarimeter.[\[8\]](#)
 - Measure the angle of rotation. For manual instruments, this involves rotating the analyzer to find the point of minimum light intensity; digital instruments will provide a direct reading.[\[8\]](#)

- Record the observed rotation (α), the temperature (T), the light wavelength (λ , typically 'D' for the sodium D-line), and the path length (l, in dm). For a neat liquid, the specific rotation is calculated using the density (d).

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a fundamental physical property used for identification and purity assessment.

- Apparatus: Abbe refractometer, light source (typically sodium D-line), temperature-controlled water bath.
- Procedure:
 - Ensure the prisms of the refractometer are clean. Use a soft tissue with acetone or ethanol and allow it to dry completely.[\[9\]](#)
 - Calibrate the instrument using a standard of known refractive index, such as distilled water.[\[2\]](#)
 - Using a dropper, place a few drops of **(R)-4-Chloro-3-hydroxybutyronitrile** onto the surface of the lower prism.[\[9\]](#)
 - Close the prisms firmly. The liquid should spread to form a thin, uniform film.
 - Adjust the light source and mirror to illuminate the field of view.
 - Rotate the adjustment knob until the boundary between the light and dark regions appears in the crosshairs of the eyepiece.[\[2\]](#)[\[9\]](#)
 - If a color fringe is visible, adjust the compensator to achieve a sharp, achromatic boundary.[\[9\]](#)
 - Read the refractive index directly from the instrument's scale. Record the temperature at which the measurement was taken.[\[9\]](#)

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating and analyzing volatile compounds to determine their purity.

- Apparatus: Gas chromatograph with a Flame Ionization Detector (FID), appropriate capillary column (e.g., polar phase like DB-WAX or similar), carrier gas (e.g., Helium or Nitrogen), autosampler, and data acquisition software.
- Procedure:
 - Sample Preparation: Prepare a dilute solution of **(R)-4-Chloro-3-hydroxybutyronitrile** in a suitable volatile solvent (e.g., methanol or ethyl acetate).[\[10\]](#)
 - Instrument Setup: Set the GC parameters, including inlet temperature, oven temperature program (isothermal or ramped), column flow rate, and detector temperature. These parameters must be optimized to achieve good separation of the main component from any impurities.[\[11\]](#)
 - Injection: Inject a small, precise volume (e.g., 1 μ L) of the prepared sample into the GC inlet.[\[11\]](#)
 - Analysis: The components of the sample are separated in the column and detected by the FID, producing a chromatogram with peaks corresponding to each component.
 - Quantification: The purity is typically calculated using the area percent method. The area of the main peak is divided by the total area of all peaks (excluding the solvent peak) and multiplied by 100.[\[12\]](#)

Visualized Workflow

The following diagram illustrates the logical workflow for the comprehensive physical characterization of a sample of **(R)-4-Chloro-3-hydroxybutyronitrile**.

Workflow for Physical Property Characterization.

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